

Application Note: Quantification of (D-Leu6)-LHRH (1-8) using HPLC-MS

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Compound Name:	(D-Leu6)-LHRH (1-8)	
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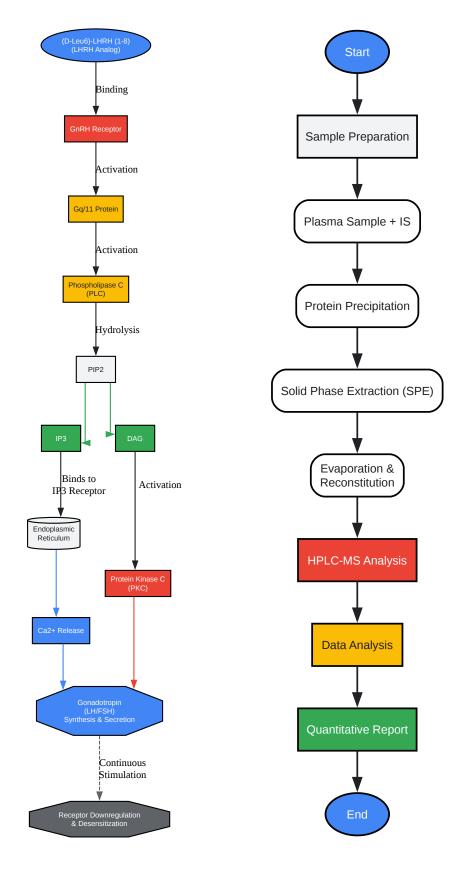
Introduction

(D-Leu6)-LHRH (1-8) is a truncated synthetic analog of Luteinizing Hormone-Releasing Hormone (LHRH), also known as Gonadotropin-Releasing Hormone (GnRH). As a fragment of a potent LHRH agonist, its quantification in various biological matrices is crucial for pharmacokinetic, pharmacodynamic, and drug metabolism studies. This application note provides a detailed protocol for the sensitive and selective quantification of (D-Leu6)-LHRH (1-8) using High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS). The described methodology is essential for researchers in drug discovery and development focused on peptide-based therapeutics.

Signaling Pathway of LHRH Analogs

LHRH and its analogs exert their effects by binding to GnRH receptors on pituitary gonadotrophs. This interaction initiates a signaling cascade that regulates the synthesis and release of luteinizing hormone (LH) and follicle-stimulating hormone (FSH). Continuous stimulation by LHRH agonists leads to receptor downregulation and desensitization, ultimately suppressing gonadotropin secretion. This mechanism is fundamental to the therapeutic applications of LHRH analogs in various hormone-dependent conditions.





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